

An In-depth Technical Guide to UNC-926 Hydrochloride for Researchers

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Compound of Interest

Compound Name:	UNC-926 Hydrochloride
CAS No.:	1184136-10-4; 1782573-49-2
Cat. No.:	B2590728

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A Senior Application Scientist's Field-Proven Insights into a Key Epigenetic Probe

For researchers, scientists, and drug development professionals navigating the intricate landscape of epigenetic regulation, the selection and application of precise chemical probes are paramount. This guide provides a comprehensive technical overview of UNC-926 Hydrochloride, a selective inhibitor of the methyl-lysine (Kme) reader domain of the L3MBTL1 protein. Moving beyond a simple product description, this document offers in-depth, field-proven insights into its mechanism of action, practical guidance on supplier selection, and detailed experimental protocols to empower your research.

Unveiling UNC-926 Hydrochloride: A Potent Modulator of Chromatin Biology

UNC-926 Hydrochloride is a small molecule inhibitor that targets the Malignant Brain Tumor (MBT) domain of the L3MBTL1 (Lethal (3) malignant brain tumor-like protein 1).^{[1][2]} With a binding affinity (Kd) of 3.9 μM , it selectively disrupts the interaction between L3MBTL1 and its histone substrate, specifically mono- and di-methylated lysine 20 on histone H4 (H4K20me1/2).

[1][2] This inhibitory action makes UNC-926 a valuable tool for dissecting the biological roles of L3MBTL1 in various cellular processes.

Chemical and Physical Properties

Property	Value
Chemical Name	(3-Bromophenyl)[4-(1-pyrrolidiny)-1-piperidiny]methanone hydrochloride
Molecular Formula	C ₁₆ H ₂₁ BrN ₂ O·HCl
Molecular Weight	373.72 g/mol
CAS Number	1782573-49-2
Appearance	White solid
Purity	≥99% (typically by HPLC)
Solubility	Soluble in DMSO
Storage	Desiccate at room temperature

The Core Mechanism: Disrupting L3MBTL1-Mediated Gene Silencing and Genome Stability

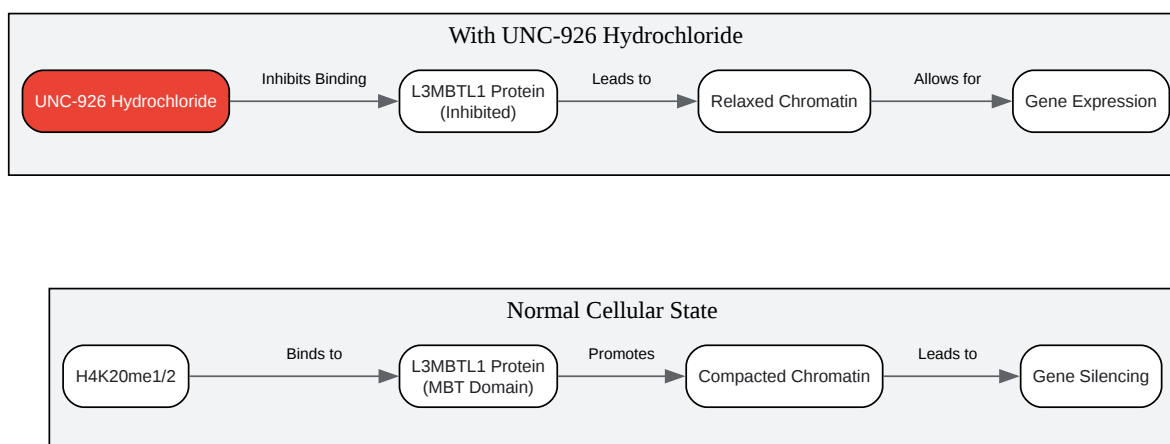
L3MBTL1 is a member of the Polycomb group (PcG) of proteins, which are critical regulators of gene expression and chromatin structure.[3][4] Its primary function is to act as a transcriptional repressor. It achieves this by recognizing and binding to H4K20me1/2 through its MBT domains.[5] This binding facilitates the compaction of chromatin, leading to a repressive state that limits the access of transcriptional machinery to DNA.[5]

The biological implications of L3MBTL1 activity are profound and multifaceted:

- **Transcriptional Repression:** L3MBTL1 is involved in the silencing of various genes, including those regulated by the E2F family of transcription factors, which are crucial for cell cycle progression.[5]

- **Genome Stability:** L3MBTL1 plays a vital role in maintaining genome integrity. Its depletion can lead to replicative stress, DNA damage, and genomic instability, highlighting its function as a putative tumor suppressor.[3] The *L3mbtl1* gene is located in a region of chromosome 20q12 that is frequently deleted in myeloid malignancies.[3]
- **DNA Damage Response (DDR):** L3MBTL1's interaction with chromatin is dynamic. During the DNA damage response, it is displaced from chromatin, which unmasks the H4K20me2 mark and allows for the recruitment of other repair proteins like 53BP1.[5]
- **Interaction with Non-Histone Proteins:** L3MBTL1 can also bind to methylated non-histone proteins, such as p53, further expanding its regulatory influence.[5][6]

By inhibiting the binding of L3MBTL1 to methylated histones, UNC-926 Hydrochloride effectively reverses these repressive functions, leading to the de-compaction of chromatin and the potential activation of previously silenced genes. This makes it an invaluable tool for studying the downstream consequences of L3MBTL1 inhibition in various contexts, including cancer biology and developmental processes.



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Caption: Mechanism of UNC-926 Hydrochloride action.

A Practical Guide to Supplier Selection for UNC-926 Hydrochloride

The quality and purity of your chemical probe are critical for obtaining reliable and reproducible data. When selecting a supplier for UNC-926 Hydrochloride, consider the following factors:

- **Purity and Characterization:** Reputable suppliers will provide a detailed Certificate of Analysis (CoA) for each batch, confirming the compound's identity and purity (typically $\geq 99\%$) as determined by methods like HPLC and NMR.
- **Lot-to-Lot Consistency:** Inquire about the supplier's quality control measures to ensure consistency between different batches of the compound. This is crucial for long-term studies.
- **Technical Support:** A knowledgeable technical support team can be an invaluable resource for addressing questions about solubility, stability, and experimental design.
- **Documentation:** Look for suppliers that provide comprehensive datasheets with information on the compound's biological activity, storage conditions, and safety precautions.

Comparison of Notable Suppliers

Supplier	Purity	Available Documentation	Key Differentiator
Tocris Bioscience	≥99% (HPLC)[2]	CoA, Product Datasheet, Safety Datasheet[2]	Strong reputation for high-quality neuroscience and cell biology reagents.
AdooQ Bioscience	>99% (HPLC)	CoA, MSDS	Often provides detailed solubility information in various solvents.
APExBIO	≥98%	CoA, Product Datasheet	Frequently offers a range of product sizes to suit different experimental needs.
MedchemExpress	>98%	CoA, HPLC/NMR data, Technical Data Sheet	Known for a large portfolio of inhibitors and active pharmaceutical ingredients.
Cayman Chemical	≥98%	CoA, Product Information, Safety Data Sheet	Extensive experience in the synthesis and characterization of biochemicals.

Disclaimer: This table is for informational purposes only and does not constitute an endorsement of any specific supplier. Researchers should conduct their own due diligence before making a purchase.

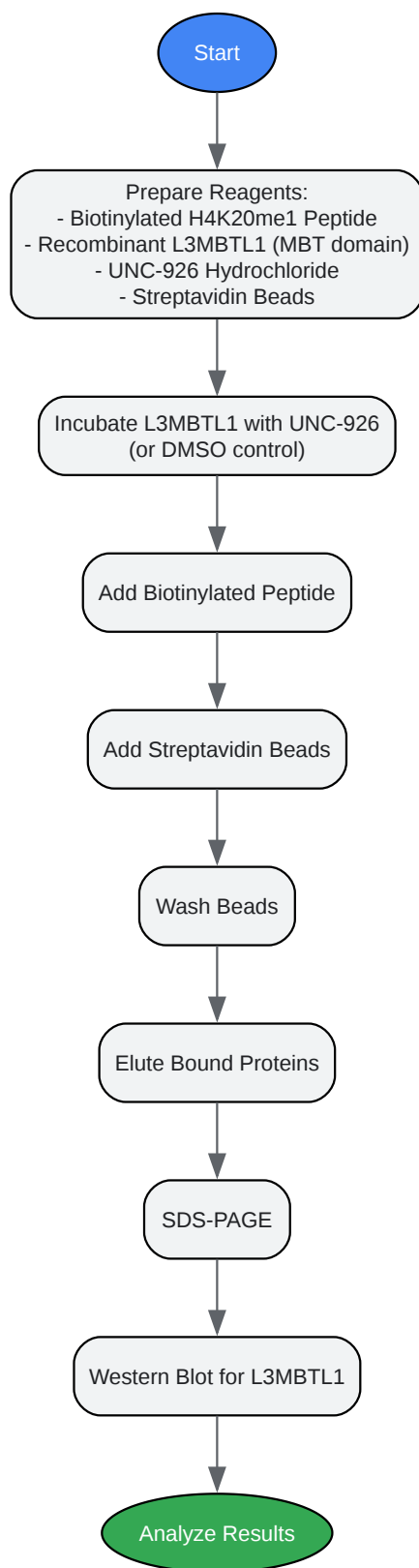
Experimental Protocols: Putting UNC-926 Hydrochloride to Work

The following protocols provide a starting point for utilizing UNC-926 Hydrochloride in your research. It is essential to optimize these protocols for your specific cell type and experimental

conditions.

In Vitro Peptide Pull-Down Assay to Confirm L3MBTL1 Inhibition

This assay directly assesses the ability of UNC-926 Hydrochloride to disrupt the interaction between the L3MBTL1 MBT domain and a biotinylated histone H4 peptide containing the K20me1 mark.



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Caption: Workflow for a peptide pull-down assay.

Materials:

- Recombinant L3MBTL1 protein (containing the MBT domains)
- Biotinylated histone H4 peptide (aa 15-25) with monomethylated K20 (H4K20me1)
- UNC-926 Hydrochloride (stock solution in DMSO)
- Streptavidin-coated magnetic beads
- Pull-down buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 0.1% NP-40, 1 mM DTT, protease inhibitors)
- Wash buffer (e.g., pull-down buffer with 300 mM NaCl)
- Elution buffer (e.g., 2X Laemmli sample buffer)
- DMSO (vehicle control)

Procedure:

- Prepare UNC-926 Hydrochloride dilutions: Prepare a serial dilution of UNC-926 Hydrochloride in pull-down buffer. Include a DMSO-only control.
- Incubate L3MBTL1 with inhibitor: In separate microcentrifuge tubes, incubate a fixed amount of recombinant L3MBTL1 protein with the different concentrations of UNC-926 Hydrochloride (or DMSO) for 30 minutes at 4°C with gentle rotation.
- Add biotinylated peptide: Add the biotinylated H4K20me1 peptide to each tube and incubate for another 1-2 hours at 4°C.
- Prepare streptavidin beads: While the incubation is in progress, wash the streptavidin beads three times with pull-down buffer.
- Capture peptide-protein complexes: Add the washed streptavidin beads to each tube and incubate for 1 hour at 4°C with gentle rotation.

- Wash away unbound proteins: Pellet the beads using a magnetic stand and discard the supernatant. Wash the beads three times with ice-cold wash buffer.
- Elute bound proteins: After the final wash, remove all residual buffer and add elution buffer to the beads. Boil the samples for 5-10 minutes to elute the bound proteins.
- Analyze by Western Blot: Separate the eluted proteins by SDS-PAGE and transfer to a PVDF membrane. Probe the membrane with an antibody against L3MBTL1 to detect the amount of protein pulled down in each condition.

Expected Results: A dose-dependent decrease in the amount of L3MBTL1 pulled down with the H4K20me1 peptide should be observed in the presence of increasing concentrations of UNC-926 Hydrochloride, confirming its inhibitory activity.

Western Blot Analysis of Histone Modifications in Treated Cells

This protocol allows for the assessment of global changes in histone methylation marks in cells treated with UNC-926 Hydrochloride.

Materials:

- Cell line of interest
- UNC-926 Hydrochloride (stock solution in DMSO)
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Histone extraction buffer (e.g., 0.2 N HCl)
- Primary antibodies against H4K20me1, H4K20me2, and total Histone H3 (loading control)
- HRP-conjugated secondary antibodies
- ECL substrate

Procedure:

- Cell treatment: Plate cells at an appropriate density and allow them to adhere overnight. Treat the cells with various concentrations of UNC-926 Hydrochloride (and a DMSO control) for the desired duration (e.g., 24-72 hours).
- Histone extraction:
 - Harvest the cells and wash with PBS.
 - Lyse the cells in a hypotonic buffer and pellet the nuclei.
 - Resuspend the nuclear pellet in 0.2 N HCl and incubate for at least 4 hours at 4°C with rotation.
 - Centrifuge to pellet cellular debris and collect the supernatant containing the acid-soluble histones.
 - Neutralize the histone extract with NaOH.
- Protein quantification: Determine the protein concentration of the histone extracts using a suitable method (e.g., Bradford assay).
- SDS-PAGE and Western Blotting:
 - Prepare protein samples with Laemmli buffer and boil.
 - Load equal amounts of histone extract (10-20 µg) onto a 15% SDS-polyacrylamide gel.
 - Transfer the proteins to a PVDF membrane (0.2 µm pore size is recommended for histones).
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies against H4K20me1, H4K20me2, and total H3 overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.

- Wash the membrane again and detect the signal using an ECL substrate.

Expected Results: Treatment with UNC-926 Hydrochloride is expected to lead to an increase in the global levels of H4K20me1 and/or H4K20me2, as the inhibitor prevents their recognition and the subsequent chromatin compaction mediated by L3MBTL1. Total H3 levels should remain unchanged and serve as a loading control.

Cell-Based Proliferation Assay

This assay assesses the effect of UNC-926 Hydrochloride on the proliferation of a chosen cell line.

Materials:

- Cell line of interest
- UNC-926 Hydrochloride (stock solution in DMSO)
- Complete cell culture medium
- 96-well plates
- Cell proliferation assay reagent (e.g., MTT, WST-1, or CellTiter-Glo)

Procedure:

- Cell seeding: Seed cells in a 96-well plate at a density that allows for logarithmic growth over the course of the experiment.
- Compound treatment: After allowing the cells to adhere, treat them with a serial dilution of UNC-926 Hydrochloride. Include a DMSO-only control.
- Incubation: Incubate the plate for a period that allows for multiple cell divisions (e.g., 48-72 hours).
- Proliferation measurement: Add the cell proliferation reagent to each well according to the manufacturer's instructions.

- Data acquisition: Measure the absorbance or luminescence using a plate reader.
- Data analysis: Normalize the data to the DMSO control and plot the results as a dose-response curve to determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of cell proliferation).

Expected Results: Depending on the cell line and its reliance on L3MBTL1-mediated pathways for survival and proliferation, UNC-926 Hydrochloride may exhibit anti-proliferative effects.

Conclusion: A Versatile Tool for Epigenetic Discovery

UNC-926 Hydrochloride is a powerful and selective chemical probe for investigating the multifaceted roles of L3MBTL1 in chromatin biology, gene regulation, and disease. By providing a detailed understanding of its mechanism of action, practical guidance on its acquisition, and robust experimental protocols, this guide aims to empower researchers to effectively utilize this valuable tool in their quest to unravel the complexities of the epigenome. As with any chemical probe, careful experimental design, including the use of appropriate controls, is essential for generating meaningful and reproducible data.

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